

How to prepare Angiotensin acetate solutions for cell culture experiments

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Compound of Interest

Compound Name: Angiotensin acetate

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Application Notes and Protocols for Angiotensin Acetate in Cell Culture For Researchers, Scientists, and Drug Development Professionals

These comprehensive guidelines provide detailed instructions for the preparation, storage, and application of Angiotensin II acetate solutions in cell culture experiments. Adherence to these protocols is crucial for ensuring experimental reproducibility and obtaining reliable data.

Quantitative Data Summary

The following tables summarize key quantitative data for the use of Angiotensin II acetate in cell culture.

Table 1: Solubility and Storage of Angiotensin II Acetate

Parameter	Recommendation	Source(s)
Solubility	Water (up to 25 mg/mL), Acetic Acid (up to 25 mg/mL), Aqueous solutions (pH 5-8), Ethanol.	[1][2]
Recommended Solvents	Sterile water, Phosphate- Buffered Saline (PBS), 0.9% Sodium Chloride.	[3][4]
Stock Solution Conc.	≥ 1 mg/mL to minimize adsorption.	[4]
Lyophilized Powder	Store desiccated at -20°C.	[1][2]
Stock Solutions	Aliquot and store at -20°C or -80°C. Stable for at least 2 months at -20°C. Avoid freeze-thaw cycles.	[2][4]
Diluted Solutions	In 0.9% NaCl, stable for up to 5 days at 5 ± 3°C. For cell culture, use freshly prepared dilutions.	[3][5]

Table 2: Typical Working Concentrations of Angiotensin II in Cell Culture

Cell Type	Concentration Range	Observed Effect	Source(s)
Glomerular Endothelial Cells	10^{-10} to 10^{-6} M	Proliferation (maximal at 10^{-8} to 10^{-7} M).	[6]
Vascular Smooth Muscle Cells	1 nM (ED ₅₀), 100 nM (maximal)	Increased protein synthesis (hypertrophy).	[7]
Human Umbilical Vein Endothelial Cells (HUVECs)	10^{-9} to 10^{-6} M	No significant effect on proliferation.	[8]
Rat Adrenal Glomerulosa Cells	0.1 to 100 nM	Stimulation of p42/p44 MAPK phosphorylation.	[9]
Rat Folliculo-Stellate Cells	100 nM	Increase in intracellular Ca ²⁺ .	[10]

Experimental Protocols

Preparation of Angiotensin II Acetate Stock Solution (1 mg/mL)

Materials:

- Angiotensin II acetate (lyophilized powder)
- Sterile, nuclease-free water or sterile 0.9% NaCl solution
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated pipettes and sterile, low-retention pipette tips

Protocol:

- Equilibration: Allow the vial of lyophilized Angiotensin II acetate to equilibrate to room temperature before opening to prevent condensation.

- **Reconstitution:** Aseptically add the appropriate volume of sterile water or 0.9% NaCl to the vial to achieve a final concentration of 1 mg/mL. For example, to a vial containing 1 mg of peptide, add 1 mL of solvent.
- **Dissolution:** Gently vortex or pipette up and down to ensure the peptide is completely dissolved. Avoid vigorous shaking to prevent peptide degradation.
- **Aliquoting:** Dispense the stock solution into sterile, low-protein-binding microcentrifuge tubes in volumes suitable for single experiments to avoid multiple freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage.

Preparation of Angiotensin II Acetate Working Solutions

Materials:

- Angiotensin II acetate stock solution (1 mg/mL)
- Sterile cell culture medium or a suitable sterile buffer (e.g., PBS, HBSS)
- Sterile conical tubes or microcentrifuge tubes

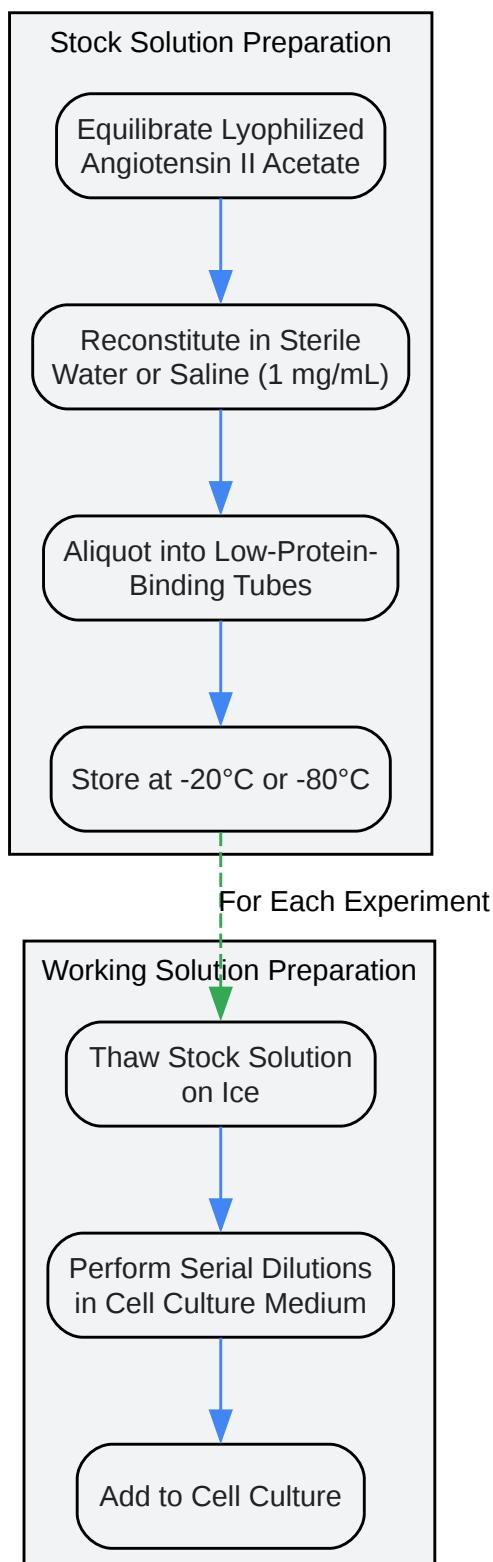
Protocol:

- **Thawing:** Thaw a single aliquot of the Angiotensin II acetate stock solution on ice.
- **Serial Dilution:** Perform serial dilutions of the stock solution in sterile cell culture medium or buffer to achieve the desired final working concentrations. It is recommended to prepare a fresh set of dilutions for each experiment.
- **Application to Cells:** Add the appropriate volume of the final working solution to your cell culture wells to achieve the desired final concentration for your experiment. Ensure gentle mixing.

Note on Fetal Calf Serum (FCS): FCS contains angiotensin-converting enzyme 2 (ACE2), which can degrade Angiotensin II.^[11] For experiments where the precise concentration of Angiotensin II is critical, consider using serum-free media or heat-inactivated FCS.

Visualizations

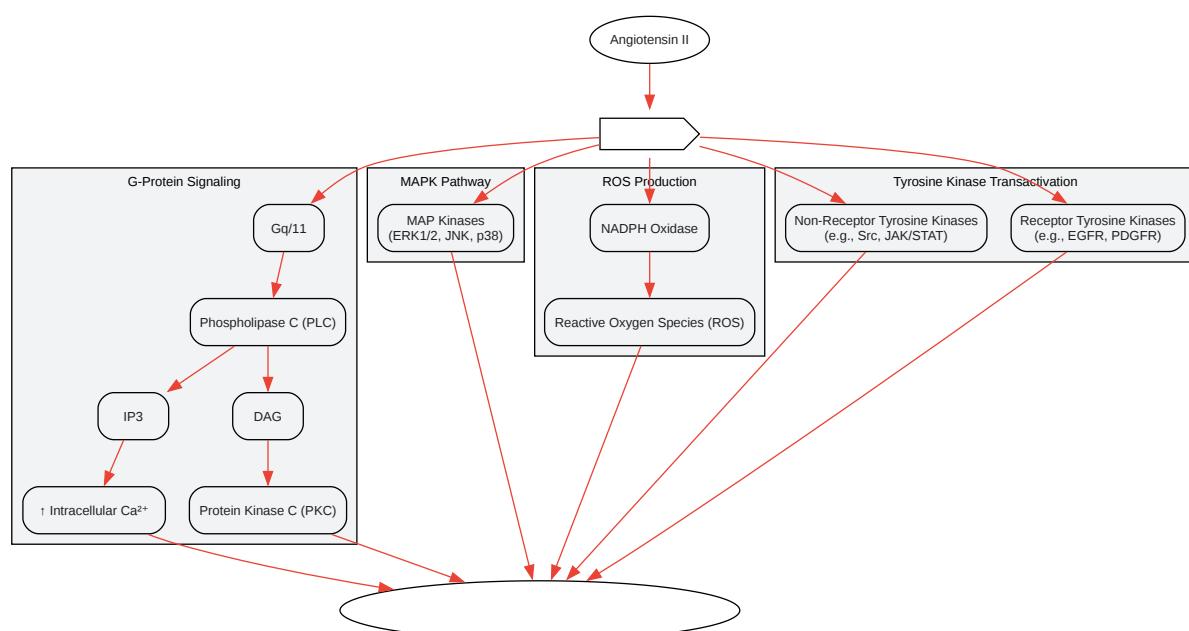
Experimental Workflow



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Caption: Workflow for preparing Angiotensin II acetate solutions.

Angiotensin II Signaling Pathway (AT1 Receptor)



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Caption: Simplified Angiotensin II signaling via the AT1 receptor.

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